

# In Vitro Antifungal Profile of Agent 105 (Compound A25): A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Antifungal agent 105	
Cat. No.:	B15622800	Get Quote

#### For Immediate Release

A novel antifungal candidate, designated as **Antifungal Agent 105** and also known as compound A25, has demonstrated significant in vitro activity against a range of pathogenic fungi. This technical guide provides a comprehensive summary of the preliminary data on its antifungal efficacy, experimental methodologies, and proposed mechanism of action for researchers, scientists, and drug development professionals.

## **Quantitative Antifungal Activity**

The in vitro efficacy of **Antifungal Agent 105** has been quantified through the determination of its half-maximal effective concentration (EC50) against various fungal species. The data, compiled from published research and supplier information, is presented below.



Fungal Species	EC50 (μg/mL)	Reference
Sclerotinia sclerotiorum	0.158	MedChemExpress[1]
Rhizoctonia solani	0.66	PubMed[2]
Botrytis cinerea	1.34	PubMed[3]
Thanatephorus cucumeris	3.60	MedChemExpress[1]
Alternaria alternata	7.43	MedChemExpress[1]
Gibberella zeae	11.8	MedChemExpress[1]
Verticillium dahliae	13.9	MedChemExpress[1]

## **Experimental Protocols**

The following methodologies were employed in the evaluation of the in vitro antifungal activity of Agent 105.

#### **Mycelial Growth Inhibition Assay**

The antifungal activity of compound A25 was determined using the mycelial growth rate method. The compound was dissolved in a solvent and added to potato dextrose agar (PDA) to create a series of concentrations. Mycelial discs of the test fungi were placed on the medicated PDA plates and incubated at a controlled temperature. The diameter of the mycelial growth was measured, and the inhibition rate was calculated relative to a negative control. The EC50 values were then calculated using statistical software.

#### In Vivo Antifungal Assay on Plants

The protective and curative effects of **Antifungal Agent 105** were evaluated in plant models. For protective activity, the compound was sprayed onto healthy plant leaves, which were then inoculated with a fungal pathogen. For curative activity, the leaves were first inoculated with the pathogen and then treated with the compound. The development of disease lesions was observed and quantified to determine the efficacy of the agent.[1]

## **Proposed Mechanism of Action**



Studies suggest that **Antifungal Agent 105** exerts its fungicidal effects through a dual mechanism of action. The primary target is the inhibition of succinate dehydrogenase (SDH), a key enzyme in the mitochondrial electron transport chain and the tricarboxylic acid cycle.[2] By inhibiting SDH, the compound disrupts fungal respiration and energy production. Additionally, it has been observed to cause impairment of the fungal cell membrane integrity.[2]

#### Visualized Experimental Workflow and Mechanism

To further elucidate the experimental process and the proposed mechanism of action, the following diagrams have been generated.

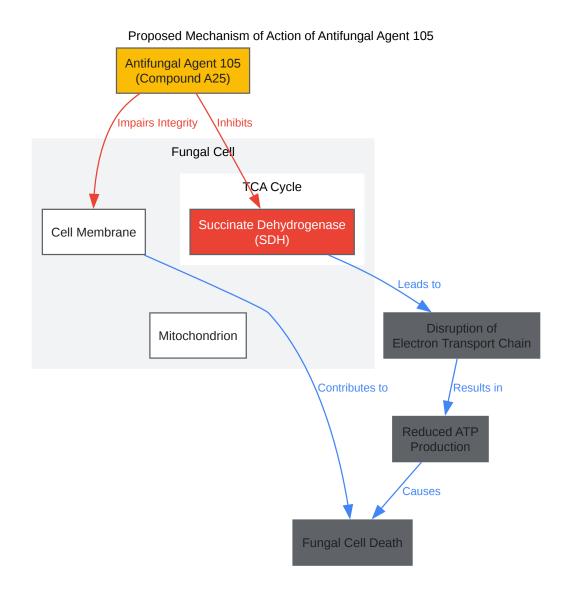


# Experimental Workflow for In Vitro Antifungal Assay Preparation Prepare stock solution Prepare Potato Dextrose Culture fungal strains of Antifungal Agent 105 Agar (PDA) plates Assay Create serial dilutions of Agent 105 in PDA Inoculate plates with mycelial discs Incubate at specified temperature and duration Data Analysis Measure mycelial growth diameter Calculate percentage of inhibition Determine EC50 value

Click to download full resolution via product page

Caption: Workflow for determining in vitro antifungal activity.





Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



#### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Design, synthesis, X-ray crystal structure, and antifungal evaluation of new acetohydrazide derivatives containing a 4-thioquinazoline moiety PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Design, synthesis and antimicrobial activity of novel berberine derivatives PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In Vitro Antifungal Profile of Agent 105 (Compound A25): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622800#preliminary-in-vitro-antifungal-activity-of-antifungal-agent-105]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com